

An In-depth Technical Guide to 3,5-Difluoro-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 3,5-Difluoro-2-methylbenzoic acid

Cat. No.: B1319548

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This technical guide provides a comprehensive overview of the molecular structure, properties, and key data for **3,5-Difluoro-2-methylbenzoic acid**, a fluorinated aromatic carboxylic acid of interest to researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

3,5-Difluoro-2-methylbenzoic acid is a substituted benzoic acid derivative. The presence of two fluorine atoms and a methyl group on the benzene ring influences its chemical reactivity and physical properties.

Quantitative Molecular and Physical Data

The fundamental properties of **3,5-Difluoro-2-methylbenzoic acid** are summarized in the table below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₈ H ₆ F ₂ O ₂ [1][2]
Molecular Weight	172.13 g/mol [1][2]
IUPAC Name	3,5-difluoro-2-methylbenzoic acid[2]
CAS Number	1003710-06-2[1][2][3]
Canonical SMILES	CC1=C(C=C(C=C1F)F)C(=O)O[2]
InChI	InChI=1S/C8H6F2O2/c1-4-6(8(11)12)2-5(9)3-7(4)10/h2-3H,1H3,(H,11,12)[2]
InChIKey	PTGLKDIYYKDEQX-UHFFFAOYSA-N[2]

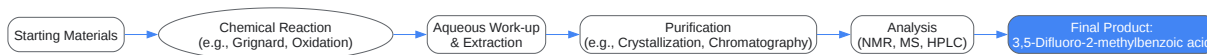
Molecular Structure Visualization

The two-dimensional chemical structure of **3,5-Difluoro-2-methylbenzoic acid** is depicted below. This diagram illustrates the arrangement of the constituent atoms and the positions of the fluoro and methyl substituents on the benzoic acid backbone.

Molecular structure of **3,5-Difluoro-2-methylbenzoic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,5-Difluoro-2-methylbenzoic acid** are typically proprietary or published in specialized scientific literature and patents. As a useful research chemical, its synthesis would likely involve multi-step organic reactions.[1] A general, illustrative workflow for the synthesis of a substituted benzoic acid is provided below.



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